

# Physical properties like melting and boiling point of Bis(4-iodophenyl)amine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Bis(4-iodophenyl)amine

Cat. No.: B1590422

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An In-depth Technical Guide to the Physicochemical Properties of **Bis(4-iodophenyl)amine** for Pharmaceutical Research and Development

## Introduction

**Bis(4-iodophenyl)amine**, also known as 4,4'-diiododiphenylamine, is a halogenated secondary aromatic amine that serves as a pivotal building block in organic synthesis. Its rigid structure, conferred by the two phenyl rings, and the reactive carbon-iodine bonds make it a valuable precursor for creating more complex molecules through cross-coupling reactions. For researchers in drug discovery and materials science, a thorough understanding of the fundamental physical properties of this compound is not merely academic; it is a prerequisite for its effective application. Properties such as melting point and thermal stability dictate the parameters for chemical synthesis, purification, formulation, and storage, directly impacting the efficiency of research and development workflows and the quality of the final product.

This guide provides a detailed examination of the key physical properties of **Bis(4-iodophenyl)amine**, grounded in authoritative data. It moves beyond a simple recitation of values to explain the causality behind experimental choices and the practical implications of these properties for scientific professionals.

## Molecular and Physicochemical Identity

A precise understanding of a compound's identity is the foundation of all subsequent experimental work. The key identifiers and properties for **Bis(4-iodophenyl)amine** are

summarized below.

Property	Value	Source(s)
IUPAC Name	4-iodo-N-(4-iodophenyl)aniline	[1][2]
Synonyms	4,4'-Diiododiphenylamine	[3][4]
CAS Number	20255-70-3	[1][2][3]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> I <sub>2</sub> N	[1][2][5]
Molecular Weight	421.01 g/mol	[1][2]
Appearance	White to light yellow powder or crystal	[3][6]

## Thermal Property I: Melting Point

The melting point is a critical indicator of a crystalline solid's purity and the strength of its crystal lattice forces. For **Bis(4-iodophenyl)amine**, a relatively high melting point is indicative of a stable, well-ordered crystal structure, influenced by intermolecular forces such as van der Waals interactions between the aromatic rings and iodine atoms.

## Reported Melting Point Data

Data from various chemical suppliers consistently place the melting point of **Bis(4-iodophenyl)amine** within a narrow range, suggesting a high degree of purity for commercially available samples.

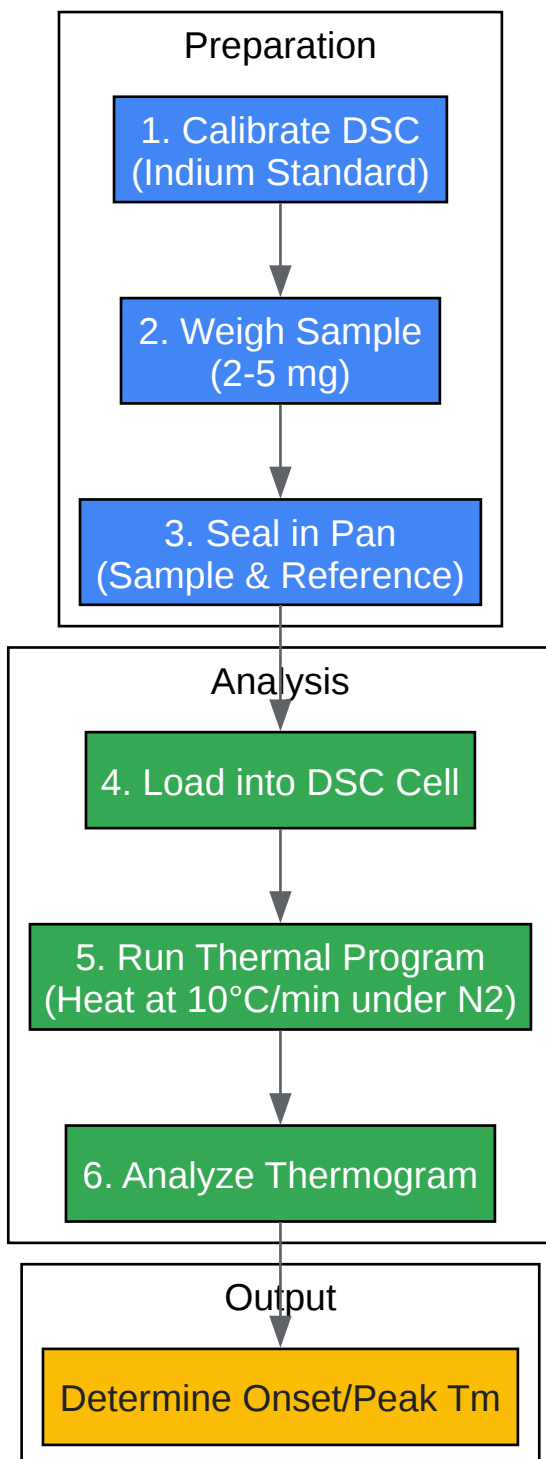
Melting Point Range	Source(s)
125-129 °C	[1][3][6]
127 °C (Reference)	[2][4]

## Experimental Determination of Melting Point: Differential Scanning Calorimetry (DSC)

While capillary melting point apparatus provides a simple method for determination, Differential Scanning Calorimetry (DSC) offers superior accuracy and additional thermodynamic information. DSC measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. The melting point is observed as an endothermic peak on the resulting thermogram.

- **Sample Preparation:** The sample is hermetically sealed in an aluminum pan to ensure uniform heat transfer and prevent any sublimation prior to melting.
- **Inert Atmosphere:** An inert nitrogen atmosphere is crucial to prevent oxidative degradation of the sample at elevated temperatures, ensuring the observed thermal event is purely the phase transition of melting.
- **Heating Rate:** A controlled heating rate (e.g., 10 °C/min) is selected as a balance between resolution and experimental time. A slower rate can provide better peak resolution but may broaden the peak, while a faster rate can cause a lag in thermal response, artificially elevating the observed melting temperature.
- **Instrument Calibration:** Calibrate the DSC instrument's temperature and heat flow using certified standards (e.g., indium).
- **Sample Preparation:** Accurately weigh 2-5 mg of **Bis(4-iodophenyl)amine** into a standard aluminum DSC pan.
- **Encapsulation:** Hermetically seal the pan using a sample press. Prepare an identical empty pan to serve as the reference.
- **Instrument Setup:** Place the sample and reference pans into the DSC cell.
- **Thermal Program:**
  - Equilibrate the cell at a temperature well below the expected melting point (e.g., 30 °C).
  - Ramp the temperature at a constant rate of 10 °C/min up to a temperature safely above the melting point (e.g., 150 °C).
  - Maintain a constant nitrogen purge gas flow (e.g., 50 mL/min) throughout the experiment.

- Data Analysis: Analyze the resulting thermogram. The melting point is typically reported as the onset temperature or the peak temperature of the endothermic event.



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Caption: Workflow for Melting Point Determination using DSC.

## Thermal Property II: Boiling Point and Stability

A boiling point for **Bis(4-iodophenyl)amine** is not reported in standard chemical databases or supplier specifications. This is common for larger organic molecules with significant intermolecular forces and molecular weight. Such compounds often have predicted boiling points so high that they thermally decompose before they can reach a boiling state at atmospheric pressure.

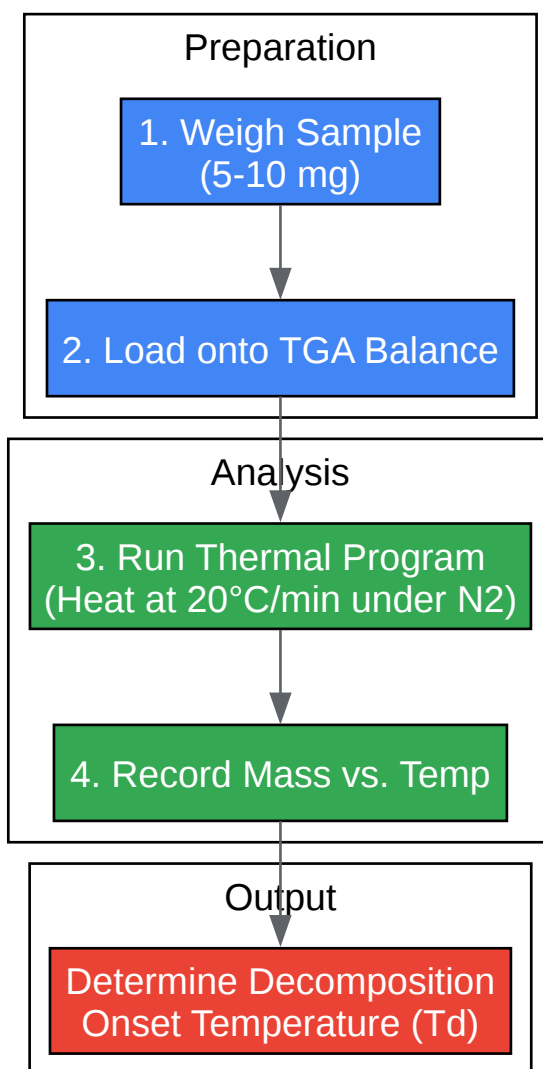
Therefore, for professionals in drug development, determining the compound's thermal stability and decomposition temperature is far more relevant and practical than attempting to measure a boiling point.

### Experimental Determination of Thermal Stability: Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) is the ideal technique for this purpose. TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. A significant loss of mass indicates decomposition. This information is critical for establishing maximum temperature limits for drying, processing, and chemical reactions.

- **Atmosphere:** As with DSC, an inert nitrogen atmosphere is used to ensure the observed mass loss is due to thermal decomposition (pyrolysis) rather than oxidation.
- **Heating Rate:** A steady heating rate (e.g., 10-20 °C/min) provides a clear profile of decomposition over a practical timeframe.
- **Temperature Range:** The experiment must be run to a sufficiently high temperature to ensure the complete decomposition profile is captured.
- **Instrument Calibration:** Calibrate the TGA's mass and temperature scales using appropriate standards.
- **Sample Preparation:** Place a small, accurately weighed sample (5-10 mg) of **Bis(4-iodophenyl)amine** into the TGA sample pan (typically platinum or ceramic).

- Instrument Setup: Place the sample pan onto the TGA's microbalance.
- Thermal Program:
  - Equilibrate the furnace at ambient temperature (e.g., 30 °C).
  - Ramp the temperature at a constant rate of 20 °C/min up to a high temperature (e.g., 600-800 °C).
  - Maintain a constant nitrogen purge gas flow throughout the experiment.
- Data Analysis: Analyze the resulting TGA curve (mass vs. temperature). The onset of decomposition is identified as the temperature at which significant mass loss begins.



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Caption: Workflow for Thermal Stability Analysis using TGA.

## Implications for Drug Development Professionals

The physical properties of **Bis(4-iodophenyl)amine** have direct and significant consequences for its use in a research and development setting.

- **Synthesis and Process Chemistry:** The high melting point and thermal instability define a specific operational window. Reaction temperatures must be kept safely below the decomposition temperature to avoid degradation and impurity formation. The solid nature of the compound at room temperature requires careful selection of solvents for reactions to ensure complete dissolution.
- **Formulation and Solubility:** As a crystalline solid with a high melting point, **Bis(4-iodophenyl)amine** is expected to have low aqueous solubility. This is a critical consideration in early-stage drug development, as solubility directly impacts bioavailability. Strategies such as salt formation or formulation with solubilizing excipients may be necessary for any downstream pharmaceutical application of its derivatives.
- **Purity and Quality Control:** The sharp melting point range (125-129 °C) serves as a reliable, initial indicator of purity. Any significant depression or broadening of this range would suggest the presence of impurities, warranting further analytical investigation by methods such as HPLC or GC-MS.
- **Storage and Handling:** The recommended storage temperature of 2-8 °C, while the compound is stable at room temperature, is a precautionary measure to minimize any potential long-term degradation, especially in the presence of light or air.<sup>[1][7]</sup>

## Conclusion

**Bis(4-iodophenyl)amine** is a crystalline solid characterized by a distinct melting point between 125-129 °C and the absence of an atmospheric boiling point due to thermal decomposition at higher temperatures. For scientists and researchers, these properties are not mere data points but are guiding parameters for the compound's synthesis, handling, and application. A comprehensive understanding, supported by robust analytical techniques like DSC and TGA, is

essential for leveraging this versatile chemical building block effectively in the complex landscape of drug discovery and materials science.

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- To cite this document: BenchChem. [Physical properties like melting and boiling point of Bis(4-iodophenyl)amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590422#physical-properties-like-melting-and-boiling-point-of-bis-4-iodophenyl-amine]

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